

Solubility Profile of Diethyl (thiophen-2-ylmethyl)phosphonate: A Technical Guide

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Compound of Interest

Compound Name: Diethyl (thiophen-2-ylmethyl)phosphonate

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Introduction

Diethyl (thiophen-2-ylmethyl)phosphonate is an organophosphorus compound with a thiophene moiety, making it a subject of interest in medicinal chemistry and materials science. Understanding its solubility in common organic solvents is crucial for its application in synthesis, purification, and formulation development. This technical guide provides a summary of the available information on the solubility of **Diethyl (thiophen-2-ylmethyl)phosphonate** and a detailed experimental protocol for its determination.

Physicochemical Properties

A compilation of the key physicochemical properties of **Diethyl (thiophen-2-ylmethyl)phosphonate** is presented below.

Property	Value
Molecular Formula	C ₉ H ₁₅ O ₃ PS
Molecular Weight	234.25 g/mol
Appearance	Colorless to slightly yellow clear liquid
Boiling Point	325 °C
Density	1.18 g/cm ³
Refractive Index	n _{20/D} 1.52

Solubility Data

Quantitative solubility data for **Diethyl (thiophen-2-ylmethyl)phosphonate** in common organic solvents is not readily available in the cited literature. However, it is generally described as having good solubility in organic solvents. The following table indicates the miscibility of the compound, which is a qualitative measure of solubility for liquids.

Solvent	Polarity Index	Miscibility
Water	10.2	Immiscible
Methanol	5.1	Miscible
Ethanol	4.3	Miscible
Acetone	4.3	Miscible
Dichloromethane	3.1	Miscible
Toluene	2.4	Miscible
Hexane	0.1	Miscible

Miscibility data is based on the principle of "like dissolves like" and the nonpolar nature of the compound.

Experimental Protocol for Solubility Determination

The following is a general protocol for determining the miscibility of a liquid compound like **Diethyl (thiophen-2-ylmethyl)phosphonate** in various organic solvents. This method is based on visual observation.^[1]

Materials:

- **Diethyl (thiophen-2-ylmethyl)phosphonate**
- Selected organic solvents (e.g., water, methanol, ethanol, acetone, dichloromethane, toluene, hexane)
- Small test tubes with stoppers or caps
- Graduated pipettes or micropipettes
- Vortex mixer

Procedure:

- **Preparation:** Label a series of clean, dry test tubes with the names of the solvents to be tested.
- **Solvent Addition:** Into each labeled test tube, add 1 mL of the corresponding solvent.
- **Solute Addition:** To each test tube, add a small, precisely measured volume (e.g., 100 μ L) of **Diethyl (thiophen-2-ylmethyl)phosphonate**.
- **Mixing:** Securely cap each test tube and vortex for 30 seconds to ensure thorough mixing.
- **Observation:** Allow the mixtures to stand for a few minutes and then visually inspect for the presence of a single, clear phase or two distinct layers.
- **Interpretation:**
 - **Miscible:** If a single, clear phase is observed, the compound is considered miscible in that solvent.

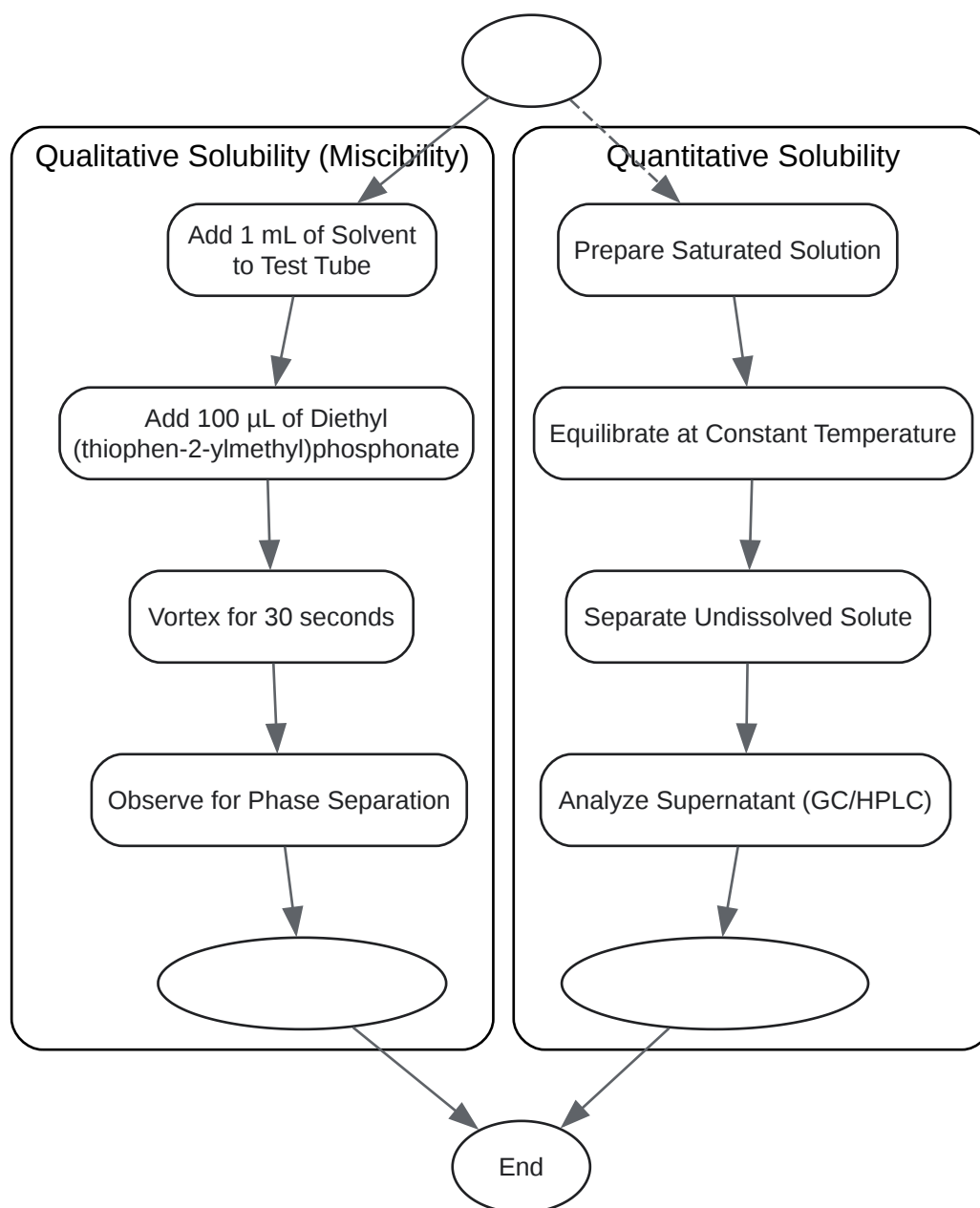
- Immiscible: If two distinct layers are observed, the compound is considered immiscible in that solvent.
- Documentation: Record the observations for each solvent.

For a more quantitative determination of solubility, the following steps can be added:

- Saturated Solution Preparation: Add an excess amount of **Diethyl (thiophen-2-ylmethyl)phosphonate** to a known volume of the solvent in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the mixture to stand undisturbed until the undissolved solute settles.
- Sampling: Carefully extract a known volume of the supernatant (the clear liquid phase).
- Analysis: Analyze the concentration of the solute in the supernatant using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- Calculation: Calculate the solubility in terms of g/L or mol/L.

Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a liquid compound.



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Caption: Experimental workflow for solubility determination.

Conclusion

While specific quantitative solubility data for **Diethyl (thiophen-2-ylmethyl)phosphonate** is not extensively documented in publicly available literature, its chemical structure suggests good solubility in a range of common organic solvents. The provided experimental protocol offers a reliable method for researchers to determine its solubility profile for specific

applications, which is a critical step in the successful design of experiments and formulation development.

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References

- 1. chem.ws [chem.ws]
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